

Proper Disposal of 2-(2-Hydroxyethoxy)phenol: A Step-by-Step Guide

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Compound of Interest

Compound Name: **2-(2-Hydroxyethoxy)phenol**

Cat. No.: **B1293960**

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The proper disposal of **2-(2-Hydroxyethoxy)phenol** is critical for ensuring laboratory safety, protecting the environment, and maintaining regulatory compliance. As a phenolic compound, it is classified as hazardous waste and must be handled accordingly. Under no circumstances should this chemical or its contaminated materials be disposed of down the sink drain or in regular trash.[1][2][3]

This guide provides detailed procedures for the safe segregation, collection, and disposal of **2-(2-Hydroxyethoxy)phenol** waste streams, adhering to general principles outlined by regulatory bodies like the Environmental Protection Agency (EPA).[4] Always consult your institution's specific Environmental Health & Safety (EH&S) protocols, as local regulations may vary.

Immediate Safety and Handling

Before handling the chemical or its waste, ensure all safety measures are in place.

- Engineering Controls: All procedures involving **2-(2-Hydroxyethoxy)phenol** must be conducted in a certified chemical fume hood to prevent inhalation of vapors.[2][3]
- Personal Protective Equipment (PPE): Mandatory PPE includes a fully buttoned lab coat, safety goggles, and appropriate chemical-resistant gloves (e.g., butyl rubber).[3]
- Emergency Equipment: An ANSI-approved safety shower and eyewash station must be immediately accessible within a 10-second travel time.[5]

Hazard Classification Summary

Understanding the hazards associated with **2-(2-Hydroxyethoxy)phenol** is the first step in its safe management. The following table summarizes its classification according to the Globally Harmonized System (GHS).[\[6\]](#)

Hazard Classification	GHS Hazard Code	Description	Signal Word
Skin Irritation	H315	Causes skin irritation	Warning
Eye Irritation	H319	Causes serious eye irritation	Warning
Specific Target Organ Toxicity	H335	May cause respiratory irritation	Warning

Step-by-Step Disposal Protocol

The fundamental principle for disposing of **2-(2-Hydroxyethoxy)phenol** is waste segregation. Do not mix phenol-contaminated waste with other waste streams.[\[3\]](#)[\[7\]](#)

Step 1: Segregate Waste Streams

Immediately after generation, separate the waste into two distinct categories: liquid waste and solid waste.

Step 2: Collect Liquid Waste

- Designated Container: All aqueous solutions containing **2-(2-Hydroxyethoxy)phenol**, including reaction mixtures, aqueous layers from extractions, and the first rinse of contaminated glassware, must be collected in a dedicated, leak-proof, and shatter-proof container.[\[3\]](#)[\[8\]](#)
- Compatibility: Ensure the container is compatible with the chemical. Do not use metal containers for acidic solutions.[\[4\]](#)
- Secure Closure: The container must have a secure, tightly fitting cap and should be kept closed when not in use.[\[9\]](#)[\[10\]](#)

- Fill Level: Do not fill the container beyond 90% of its capacity to allow for vapor expansion.
[\[10\]](#)

Step 3: Collect Solid Waste

- Designated Container: Use a separate, sealable, and puncture-proof container for all solid materials contaminated with **2-(2-Hydroxyethoxy)phenol**.[\[2\]](#)[\[3\]](#) This includes:
 - Gloves
 - Pipette tips
 - Contaminated weighing paper
 - Centrifuge tubes
 - Wipes used for cleaning spills
- Secure Closure: Keep the solid waste container sealed to prevent the release of vapors.

Step 4: Label Hazardous Waste Containers

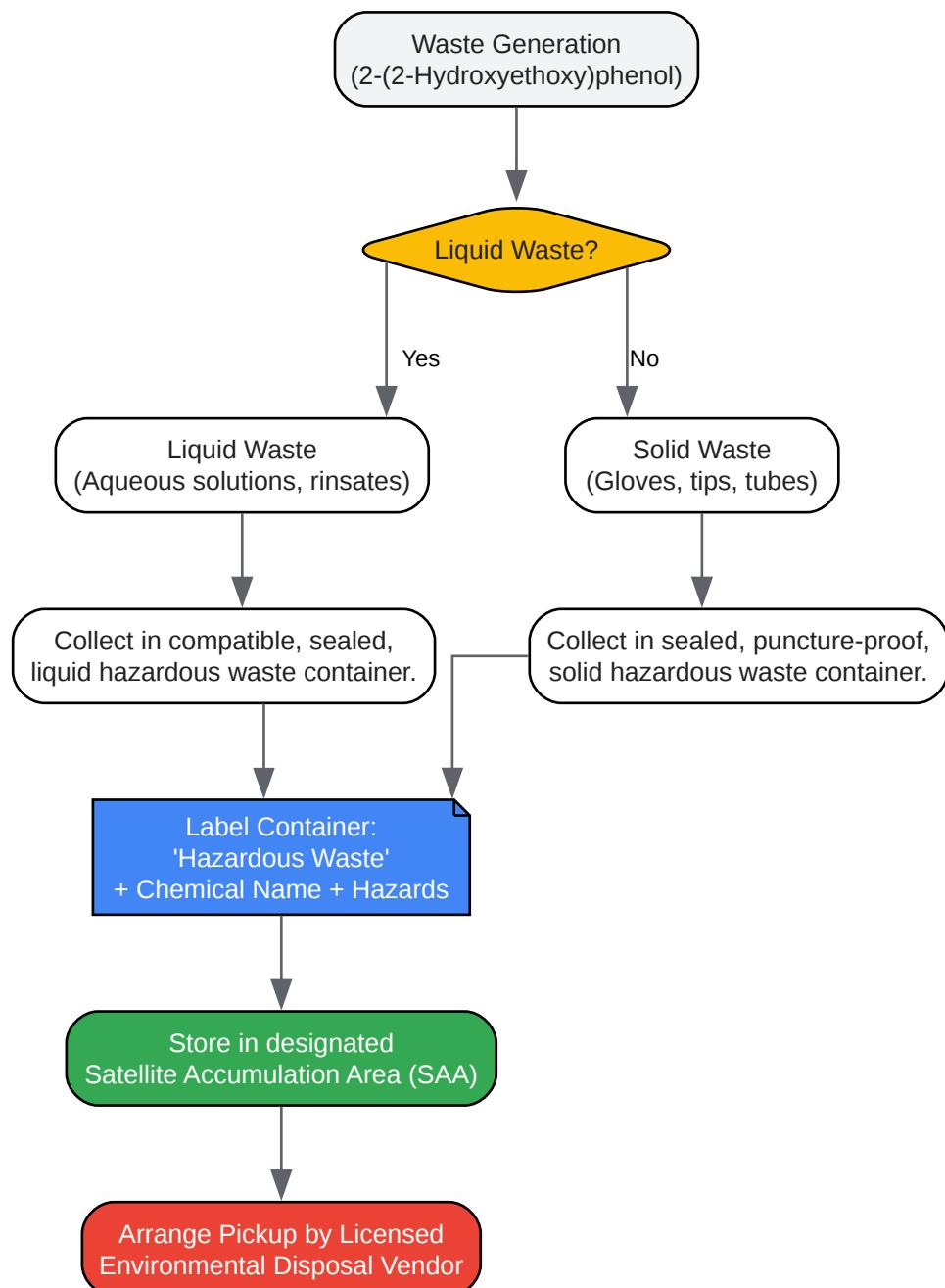
Proper labeling is a critical regulatory requirement.[\[11\]](#)

- Affix Label: Attach a completed hazardous waste label to both the liquid and solid waste containers as soon as you begin collecting waste.[\[2\]](#)[\[12\]](#)
- Required Information: The label must clearly state the words "Hazardous Waste" and include the full chemical name—"2-(2-Hydroxyethoxy)phenol"—and list all other components of the mixture.[\[12\]](#) Indicate the specific hazards (e.g., Irritant).[\[11\]](#)

Step 5: Store Waste in a Satellite Accumulation Area (SAA)

- Location: Store the labeled waste containers in a designated Satellite Accumulation Area (SAA), which should be at or near the point of generation and under the control of laboratory personnel.[\[9\]](#)[\[11\]](#)

- Segregation: Within the SAA, ensure that the phenolic waste is segregated from incompatible materials, such as strong oxidizing agents, acids, and bases.[1]
- Secondary Containment: Place containers in a secondary containment bin to prevent spills.

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